

Technical Guide: 3-Dimethylaminobenzoyl Chloride Hydrochloride - Purity and Quality Specifications

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Compound of Interest

Compound Name: *3-Dimethylaminobenzoyl chloride hydrochloride*

Cat. No.: *B055449*

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Audience: Researchers, scientists, and drug development professionals.

Core Content: This document provides a comprehensive overview of the purity and quality specifications for **3-Dimethylaminobenzoyl chloride hydrochloride**. It includes key identification parameters, typical purity specifications from commercial suppliers, and detailed methodologies for relevant analytical techniques. This guide is intended to assist in the proper assessment and quality control of this reagent for research and development applications.

Compound Identification and General Properties

3-Dimethylaminobenzoyl chloride hydrochloride is a reactive acyl chloride compound, commonly used as a chemical intermediate in organic synthesis. The hydrochloride salt form enhances its stability compared to the free base.

Parameter	Value
CAS Number	117500-61-5
Molecular Formula	C ₉ H ₁₁ Cl ₂ NO
Molecular Weight	220.10 g/mol
Appearance	Pale cream to yellow to brown powder or lumps[1][2]
Storage	Sealed in a dry environment at room temperature[3][4]

Purity and Quality Specifications

The purity of **3-Dimethylaminobenzoyl chloride hydrochloride** is a critical parameter that can influence the outcome of synthetic procedures and the impurity profile of subsequent products. Commercial grades of this reagent are available with varying purity levels.

Specification	Typical Value	Analytical Method
Purity (Technical Grade)	≥ 88.0%[1][2]	Titration (ex Chloride)
Purity (High Grade)	≥ 98%[3][4]	Not specified by all suppliers, but likely determined by titration or chromatographic methods.

Analytical Methodologies and Experimental Protocols

A comprehensive quality control regimen for **3-Dimethylaminobenzoyl chloride hydrochloride** should include a combination of titrimetric, chromatographic, and spectroscopic techniques to confirm identity, purity, and integrity.

Assay by Titration (ex Chloride)

Titration is a common method for determining the assay of acyl chloride compounds. This method is based on the reaction of the acyl chloride with a standardized solution of a base, or the determination of the chloride content.

Experimental Protocol:

- **Sample Preparation:** Accurately weigh approximately 200-300 mg of **3-Dimethylaminobenzoyl chloride hydrochloride** into a clean, dry flask.
- **Dissolution:** Add 50 mL of a suitable solvent, such as a mixture of water and ethanol, to dissolve the sample.
- **Titration:** Titrate the solution with a standardized solution of sodium hydroxide (e.g., 0.1 N) using a suitable indicator (e.g., phenolphthalein) or a pH meter to determine the endpoint. The reaction involves the hydrolysis of the acyl chloride to the corresponding carboxylic acid, followed by neutralization of the carboxylic acid and the hydrochloride salt.
- **Calculation:** Calculate the purity based on the volume of titrant consumed, its concentration, and the initial weight of the sample. Each mole of **3-Dimethylaminobenzoyl chloride hydrochloride** will react with two moles of sodium hydroxide.

High-Performance Liquid Chromatography (HPLC)

HPLC is a powerful technique for assessing the purity of **3-Dimethylaminobenzoyl chloride hydrochloride** and identifying any organic impurities. Due to the reactive nature of the acyl chloride, a derivatization step is typically employed for analysis.

Experimental Protocol (Illustrative Example):

- **Derivatization:**
 - React a known amount of the **3-Dimethylaminobenzoyl chloride hydrochloride** sample with a suitable nucleophile, such as methanol or a primary amine, in an inert solvent. This converts the reactive acyl chloride into a more stable ester or amide derivative.
 - Ensure the reaction goes to completion and quench any remaining reagent.
- **Chromatographic Conditions:**

- Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 μ m).
- Mobile Phase: A gradient of acetonitrile and water (with 0.1% formic acid or other suitable modifier).
- Flow Rate: 1.0 mL/min.
- Detection: UV detector at a suitable wavelength (e.g., 254 nm).
- Injection Volume: 10 μ L.
- Analysis:
 - Prepare a standard solution of the derivatized compound of known concentration.
 - Inject the prepared sample solution and the standard solution into the HPLC system.
 - Determine the purity by comparing the peak area of the main component in the sample to the total area of all peaks (area percent method) or by using the standard for quantitative analysis.

Spectroscopic Analysis

Spectroscopic methods are essential for confirming the identity and structural integrity of the compound.

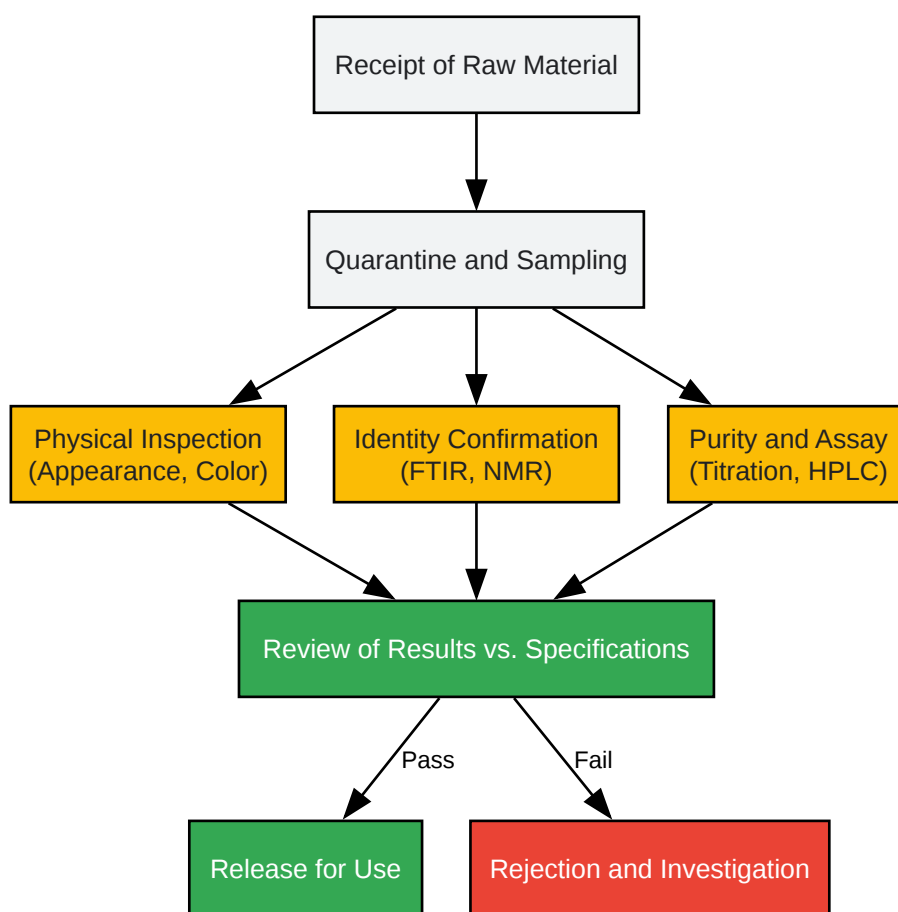
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: Provides information on the number and types of protons in the molecule, confirming the presence of the dimethylamino group, the aromatic protons, and their substitution pattern.
 - ^{13}C NMR: Provides information on the carbon skeleton of the molecule.
 - Sample Preparation: Dissolve the sample in a suitable deuterated solvent (e.g., DMSO- d_6 or D_2O). Acyl chlorides can react with some solvents, so the choice of solvent is critical.
- Fourier-Transform Infrared (FTIR) Spectroscopy:

- Characteristic Absorptions: The FTIR spectrum should show characteristic absorption bands for the C=O stretch of the acyl chloride (typically around 1750-1800 cm^{-1}), C-N stretching, and aromatic C-H and C=C vibrations.
- Sample Preparation: The sample can be analyzed as a KBr pellet or as a mull.

Visualizing Workflows

Quality Control Workflow

The following diagram illustrates a typical quality control workflow for incoming **3-Dimethylaminobenzoyl chloride hydrochloride** raw material.

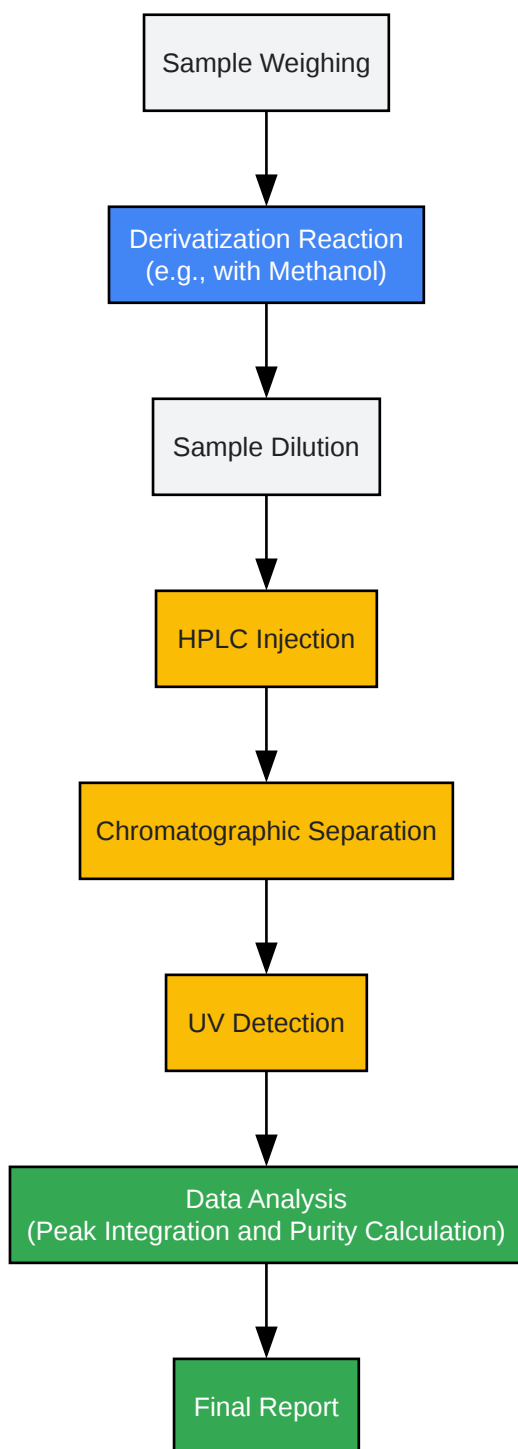


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Caption: A logical workflow for the quality control of **3-Dimethylaminobenzoyl chloride hydrochloride**.

HPLC Analysis Workflow

This diagram outlines the key steps in performing an HPLC analysis for purity determination, including the derivatization step.



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Caption: Experimental workflow for the HPLC analysis of **3-Dimethylaminobenzoyl chloride hydrochloride**.

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